

Technical Guide: Physical Properties of Bis(2-chloroethyl) ether

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Compound of Interest

Compound Name: 2,2-Dichlorodiethyl Ether

Cat. No.: B8686467

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This technical guide provides a comprehensive overview of the core physical properties of bis(2-chloroethyl) ether. The information is intended for researchers, scientists, and drug development professionals who may handle or utilize this compound in their work. This document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these properties, and includes a visual representation of a general experimental workflow.

Core Physical Properties

Bis(2-chloroethyl) ether, also known as 2,2'-dichlorodiethyl ether, is a colorless liquid with a distinct chlorinated solvent-like odor.^{[1][2]} It is a synthetic organic compound and does not occur naturally.^[1] The quantitative physical properties of bis(2-chloroethyl) ether are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Formula	C4H8Cl2O	[1][3]	
Molecular Weight	143.01	g/mol	[1][4][5]
Density	1.22	g/mL	at 20-25 °C[1][2][4][5]
Boiling Point	178	°C	at 760 mmHg[1][4][6]
Melting Point	-47 to -58	°C	[1][2][4][5][6]
Vapor Pressure	0.4 - 1.1	mmHg	at 20 °C[5][7]
Vapor Density	4.93	(Air = 1)[1][3][7]	
Solubility in Water	10,200 - 17,400	mg/L	[6][8]
Refractive Index	1.456 - 1.46	at 20 °C[4][5]	
Flash Point	55	°C	Closed Cup[1][4][7]
Log Kow	1.12 - 1.58	[7][8]	

Experimental Protocols for Property Determination

The following sections detail generalized experimental methodologies for determining the key physical properties of a liquid organic compound such as bis(2-chloroethyl) ether. These are based on standard laboratory practices and established testing methods.

Density Determination

The density of a liquid can be accurately determined using a digital density meter, a pycnometer, or a hydrometer. The ASTM D4052 standard test method is a widely accepted procedure.[8][9]

- Principle: This method involves introducing a volume of the liquid sample into an oscillating U-tube.[4] The change in the oscillating frequency of the tube caused by the mass of the sample is measured.[4][9] This frequency change is then used with calibration data to determine the density of the liquid.[9]

- Apparatus: A digital density meter with an oscillating U-tube, a syringe for sample injection, and a temperature control unit.
- Procedure:
 - Calibrate the instrument with two standards of known density, such as dry air and distilled water.
 - Equilibrate the sample to the desired measurement temperature (e.g., 20 °C or 25 °C).
 - Introduce the liquid sample into the U-tube using a syringe, ensuring no air bubbles are present.
 - Allow the reading to stabilize.
 - Record the density value, typically in g/cm³ or kg/m³.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of a small sample is the capillary method.[\[10\]](#)

- Principle: A small amount of the liquid is heated in a test tube containing an inverted capillary tube. As the liquid heats, its vapor pressure increases, and a stream of bubbles emerges from the capillary. The boiling point is the temperature at which, upon cooling, the liquid just begins to enter the capillary tube.[\[10\]](#)
- Apparatus: Thiele tube or a similar heating bath, thermometer, small test tube, and a sealed-end capillary tube.
- Procedure:
 - Place a small amount of the liquid into the small test tube.
 - Invert the sealed-end capillary tube and place it into the liquid in the test tube.
 - Attach the test tube to a thermometer.

- Immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil).
- Heat the bath gently.
- Observe the capillary tube. When a steady stream of bubbles emerges from the open end of the capillary, stop heating.
- Allow the apparatus to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Melting Point (Freezing Point) Determination

For a liquid, this is more accurately termed the freezing point. A common method involves cooling the liquid and observing the temperature at which it solidifies.

- Principle: The liquid is cooled at a controlled rate while being stirred. The temperature is monitored, and the freezing point is the temperature at which the liquid and solid phases are in equilibrium, which is often observed as a plateau in the cooling curve.
- Apparatus: A cooling bath (e.g., ice-water or dry ice-acetone), a test tube, a thermometer, and a stirring rod.
- Procedure:
 - Place a sample of the liquid in a test tube.
 - Insert a thermometer and a stirring rod into the liquid.
 - Place the test tube in a cooling bath.
 - Stir the liquid continuously and record the temperature at regular intervals.
 - The temperature at which crystals begin to form and remain is the freezing point. For a pure substance, the temperature should remain constant during freezing.

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method (ASTM D93) is a common standard.[7][11]

- Principle: The sample is heated in a closed cup at a controlled rate with continuous stirring. An ignition source is periodically directed into the cup to test for a flash.[11]
- Apparatus: Pensky-Martens closed-cup tester, which includes a test cup, a lid with a stirring device, and an ignition source.
- Procedure:
 - Pour the sample into the test cup to the specified level.
 - Place the lid on the cup and begin heating and stirring at the prescribed rates.
 - At regular temperature intervals, apply the ignition source.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[7]

Refractive Index Determination

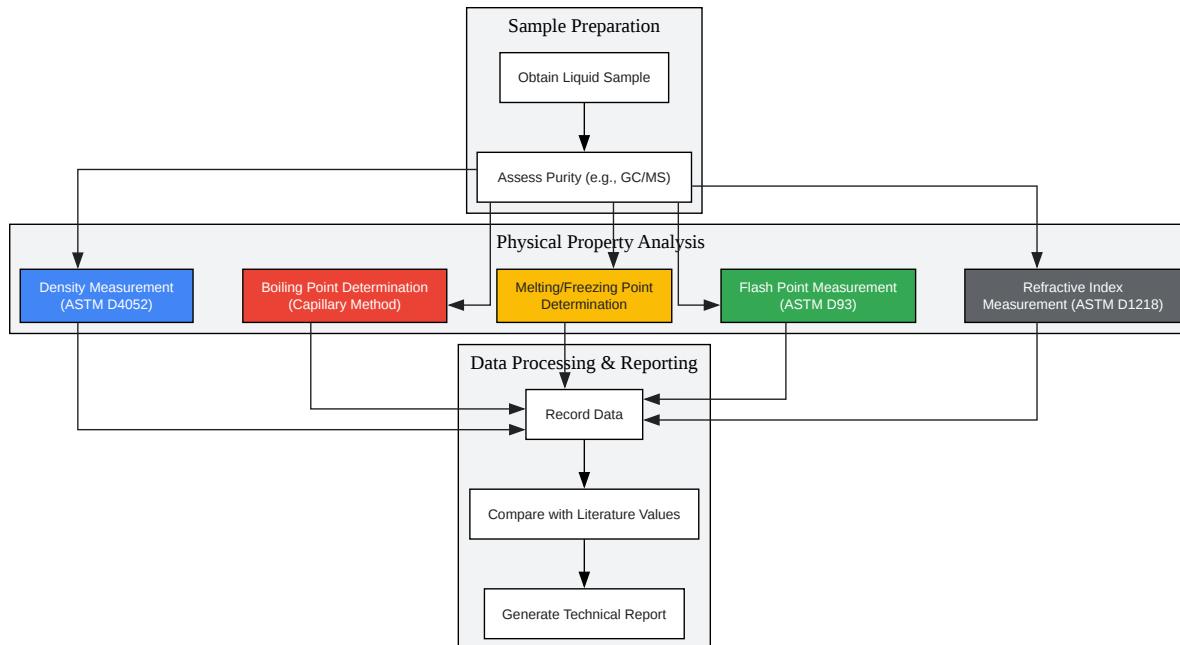
The refractive index is a measure of how much a ray of light bends when it passes through a substance. It is a characteristic property that can be used for identification and purity assessment. ASTM D1218 is a standard test method for this determination.[1][2]

- Principle: An Abbe refractometer is used to measure the critical angle of refraction of the liquid, from which the refractive index is determined.
- Apparatus: Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Ensure the prism is clean and dry.

- Apply a few drops of the liquid sample to the surface of the prism.
- Close the prism and allow the sample to reach the desired temperature.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a liquid sample.



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A generalized workflow for determining the physical properties of a liquid sample.

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